Application Notes and Protocols for R547 in Cell Culture

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Compound of Interest

Compound Name:	*R547*
CAS No.:	*741713-40-6*
Cat. No.:	*B1678716*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

R547 is a potent and selective, ATP-competitive inhibitor of cyclin-dependent kinases (CDKs).[1][2][3] It demonstrates significant activity against CDK1/cyclin B, CDK2/cyclin E, and CDK4/cyclin D1, with Ki values in the low nanomolar range.[1][2][3][4] This inhibition of CDK activity leads to cell cycle arrest at the G1 and G2 phases and can induce apoptosis in cancer cells.[1][5] **R547** has shown efficacy in a wide range of tumor cell lines, irrespective of their p53 or multidrug resistance status.[1][4] A key mechanism of action is the reduction of retinoblastoma protein (Rb) phosphorylation.[1][2][4] These characteristics make **R547** a valuable tool for cancer research and drug development.

This document provides detailed protocols for the preparation, solubilization, and application of **R547** in cell culture experiments.

Data Presentation

R547 Inhibitory Activity

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Target	Ki (nM)
CDK1/cyclin B	2
CDK2/cyclin E	3
CDK4/cyclin D1	1
GSK3α	46
CDK7/cyclin H	171
GSK3β	260

Data compiled from multiple sources.[1][2][3]

R547 Cellular Activity

Cell Line	IC50 (μM)
HCT116 (Colon)	0.08
Various Tumor Cell Lines	< 0.60
Hep G2 (Liver) - 24h	> 100
Hep G2 (Liver) - 48h	~10
H-4-II-E (Rat Liver) - 24h	~10
H-4-II-E (Rat Liver) - 48h	~10

Data compiled from multiple sources.[1][3][4][5][6]

R547 Solubility

Solvent	Solubility
DMSO	up to 100 mM

Experimental Protocols

Preparation of R547 Stock Solution

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Materials:

- **R547** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Protocol:

- Aseptically weigh the desired amount of **R547** powder.
- Add the appropriate volume of DMSO to achieve a high-concentration stock solution (e.g., 10 mM or 100 mM). It is recommended to use fresh, anhydrous DMSO as moisture can reduce solubility.[4]
- Vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution.
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

Treatment of Cells with **R547**

Materials:

- Cultured cells in appropriate cell culture flasks or plates
- Complete cell culture medium
- **R547** stock solution (in DMSO)
- Sterile phosphate-buffered saline (PBS)
- Trypsin-EDTA (for adherent cells)

Protocol:

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- Cell Seeding:
  - For adherent cells, seed the cells in culture vessels at a density that will allow for logarithmic growth during the experiment. Allow the cells to adhere and recover for 24 hours.
  - For suspension cells, seed the cells at the desired density immediately before treatment.
- Preparation of Working Solutions:
  - Thaw an aliquot of the **R547** stock solution.
  - Prepare serial dilutions of the **R547** stock solution in complete cell culture medium to achieve the desired final concentrations.
  - Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells.[7] A vehicle control (medium with the same final concentration of DMSO without **R547**) must be included in all experiments.
- Cell Treatment:
  - Remove the existing medium from the cells.
  - Add the prepared medium containing the desired concentrations of **R547** (and the vehicle control) to the respective wells or flasks.
  - Incubate the cells for the desired duration of the experiment (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO2.
- Post-Treatment Analysis:
  - Following incubation, cells can be harvested for various downstream analyses, such as cell viability assays (e.g., MTT, trypan blue exclusion), cell cycle analysis (e.g., flow cytometry), apoptosis assays (e.g., Annexin V staining), or protein analysis (e.g., Western blotting for phosphorylated Rb).

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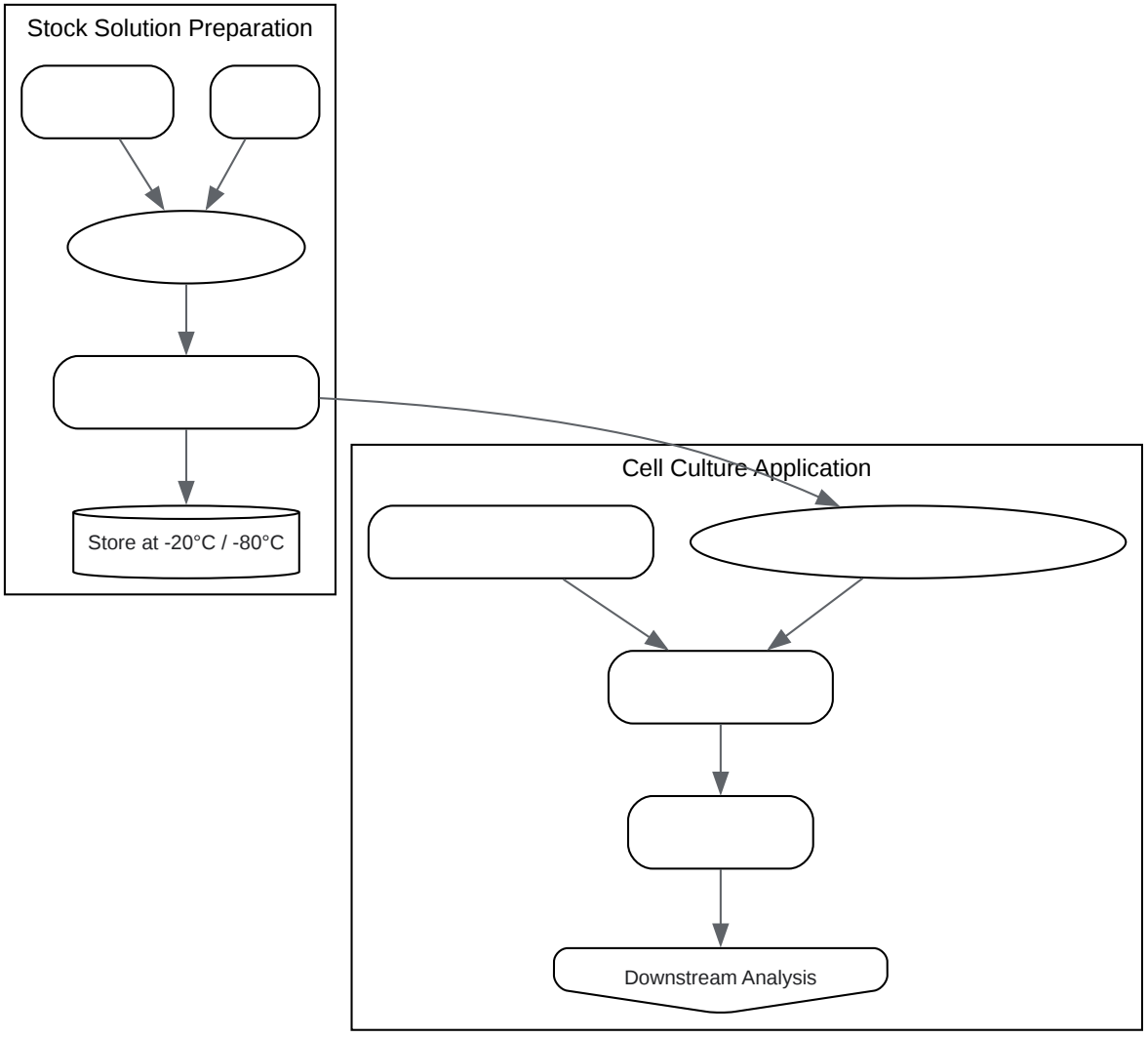
Mandatory Visualizations



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Caption: Workflow for **R547** Preparation and Cell Treatment.

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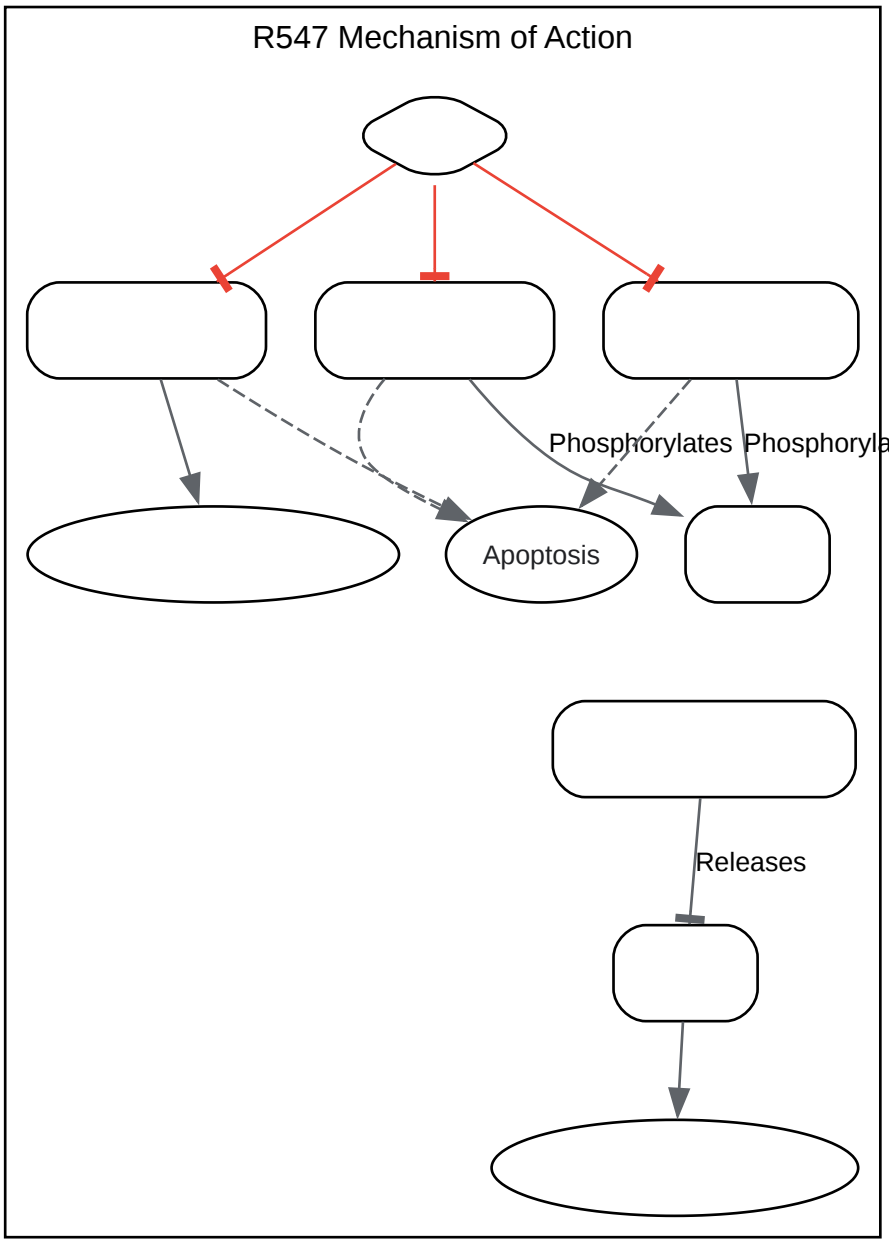

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Caption: **R547** Signaling Pathway in Cell Cycle Regulation.

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